

# handling and storage procedures for highly flammable 2,2-dimethylbutane

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## Compound of Interest

Compound Name: 2,2-dimethylbutane

Cat. No.: B166423

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## Technical Support Center: 2,2-Dimethylbutane

Welcome to the technical support center for **2,2-dimethylbutane**. This resource is designed to provide researchers, scientists, and drug development professionals with essential information for the safe handling and storage of this highly flammable compound.

## Frequently Asked Questions (FAQs)

Q1: What is **2,2-dimethylbutane** and what are its primary hazards?

A1: **2,2-Dimethylbutane**, also known as neohexane, is a highly flammable liquid and vapor.[1]  
[2] Its primary hazards include a high risk of fire or explosion, skin irritation, and the potential to cause drowsiness or dizziness.[2][3] It is also harmful if swallowed, with a risk of causing lung damage by aspiration.[2][3][4]

Q2: What are the key physical and chemical properties of **2,2-dimethylbutane**?

A2: **2,2-Dimethylbutane** is a colorless liquid with a mild, gasoline-like odor.[5][6] It is less dense than water and is insoluble in water.[5][6] Key quantitative properties are summarized in the table below.

Q3: What are the recommended storage conditions for **2,2-dimethylbutane**?

A3: Store **2,2-dimethylbutane** in a tightly closed container in a cool, dry, and well-ventilated area designated as a flammables area.[1][7] Keep it away from heat, sparks, open flames, and

other sources of ignition.[1][4][7] Ensure the storage area has explosion-proof ventilation.[1]

Q4: What personal protective equipment (PPE) is required when handling **2,2-dimethylbutane**?

A4: When handling **2,2-dimethylbutane**, it is essential to wear appropriate personal protective equipment. This includes chemical splash goggles, protective gloves, and appropriate protective clothing to prevent skin exposure.[1] In areas with inadequate ventilation, a NIOSH/MSHA approved respirator may be necessary.[1]

## Troubleshooting Guides

### Scenario 1: Accidental Spill

Q: I've spilled a small amount of **2,2-dimethylbutane** in the lab. What should I do?

A: For a minor spill, follow these steps:

- Evacuate and Alert: Immediately alert others in the vicinity and evacuate the immediate area.[8][9]
- Eliminate Ignition Sources: Remove all sources of ignition, such as open flames, sparks, and hot surfaces.[1][7]
- Ventilate: Ensure the area is well-ventilated to disperse vapors.[1]
- Wear PPE: Before cleaning, don the appropriate personal protective equipment, including chemical-resistant gloves, splash goggles, and a lab coat.[1]
- Contain and Absorb: Use an inert absorbent material like vermiculite, sand, or earth to contain and absorb the spill.[1][7] Do not use combustible materials.
- Collect Waste: Use non-sparking tools to collect the absorbed material and place it in a suitable, labeled container for hazardous waste disposal.[1][4][7]
- Decontaminate: Clean the spill area with a detergent and water.[8]

- **Dispose of Waste:** Dispose of the contaminated materials as hazardous waste in accordance with local, state, and federal regulations.

## Scenario 2: Skin or Eye Contact

Q: What is the first aid procedure for skin or eye contact with **2,2-dimethylbutane**?

A: Immediate action is crucial:

- **Eye Contact:** Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)
- **Skin Contact:** Remove any contaminated clothing. Flush the affected skin with plenty of soap and water for at least 15 minutes.[\[1\]](#) If skin irritation persists, seek medical attention.[\[7\]](#)

## Scenario 3: Inhalation Exposure

Q: What should I do if I've inhaled **2,2-dimethylbutane** vapors and feel dizzy?

A: Follow these steps:

- **Move to Fresh Air:** Immediately move to an area with fresh air.[\[1\]](#)
- **Seek Medical Attention:** If you experience breathing difficulties, dizziness, or other symptoms, seek immediate medical attention.[\[1\]](#) If breathing has stopped, administer artificial respiration.[\[1\]](#)

## Quantitative Data Summary

Property	Value
Flash Point	-48 °C (-54.4 °F)[1]
Boiling Point	49.7 - 50.0 °C[5]
Autoignition Temperature	405 °C (761 °F)[1]
Lower Explosion Limit	1.2% by volume[1][7]
Upper Explosion Limit	7.0% by volume[1][7]
Vapor Pressure	319 mm Hg at 25 °C[1]
Specific Gravity	0.649 g/cm <sup>3</sup> at 20 °C[1]

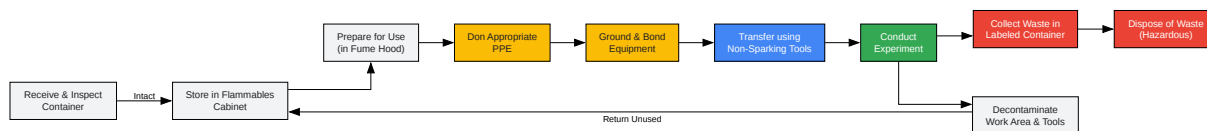
## Experimental Protocols

While specific experimental protocols will vary depending on the research, any procedure involving **2,2-dimethylbutane** must incorporate the following safety measures:

- Risk Assessment: Conduct a thorough risk assessment before beginning any experiment.
- Ventilation: All work with **2,2-dimethylbutane** should be performed in a well-ventilated area, preferably within a chemical fume hood.[1]
- Grounding and Bonding: To prevent static discharge, which can ignite flammable vapors, ensure that all containers and equipment are properly grounded and bonded when transferring the substance.[1][7]
- Use of Non-Sparking Tools: Employ non-sparking tools to avoid creating ignition sources.[4][7]
- Emergency Preparedness: Ensure that an appropriate fire extinguisher (e.g., dry chemical, carbon dioxide, or foam), safety shower, and eyewash station are readily accessible.[1]

## Visualizations

### Safe Handling Workflow for 2,2-Dimethylbutane



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Caption: Workflow for the safe handling of **2,2-dimethylbutane**.

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